

A Comprehensive Technical Guide to 2-Methylnicotinohydrazide: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: 2-Methylnicotinohydrazide

CAS No.: 197079-01-9

Cat. No.: B600169

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Abstract

This technical guide provides an in-depth exploration of **2-methylnicotinohydrazide** (CAS No: 197079-01-9), a pivotal heterocyclic intermediate in medicinal chemistry and drug discovery. The document delineates the compound's fundamental physicochemical properties, outlines a robust and validated synthetic protocol, and delves into its spectroscopic characterization. The primary utility of **2-methylnicotinohydrazide** as a versatile scaffold for the synthesis of biologically active hydrazones is critically examined, with a focus on its role in developing novel therapeutic agents, including those with antitubercular, antibacterial, and antiproliferative properties. This guide is intended for researchers, chemists, and drug development professionals, offering both foundational knowledge and practical insights into the application of this valuable chemical entity.

Compound Identification and Core Properties

2-Methylnicotinohydrazide is a derivative of nicotinic acid, a form of vitamin B3. Its structure, featuring a pyridine ring, a methyl group, and a hydrazide functional group, makes it a reactive

and valuable building block in organic synthesis.

CAS Number: 197079-01-9[1]

IUPAC Name: 2-methylpyridine-3-carbohydrazide[2]

Physicochemical Data

The fundamental properties of **2-methylnicotinohydrazide** are summarized in the table below. These parameters are critical for its handling, reaction setup, and purification.

Property	Value	Source
Molecular Formula	C ₇ H ₉ N ₃ O	[1]
Molecular Weight	151.17 g/mol	[2] (Calculated)
Exact Mass	151.07500 Da	[2]
Appearance	White Crystalline Solid (inferred)	Based on derivatives[3]
Hydrogen Bond Donors	2	[2]
Hydrogen Bond Acceptors	3	[2]

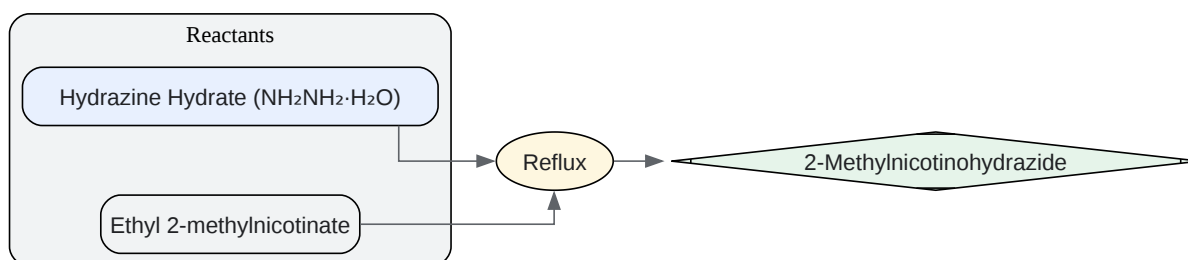
Note: Experimental data for properties such as melting point, boiling point, and solubility are not widely published. Researchers should perform experimental determination for specific applications.

Synthesis of 2-Methylnicotinohydrazide: A Validated Protocol

The most direct and widely employed method for synthesizing **2-methylnicotinohydrazide** is through the hydrazinolysis of a corresponding 2-methylnicotinate ester. This reaction is a classic example of nucleophilic acyl substitution, where the highly nucleophilic hydrazine displaces the alkoxy group of the ester.

Synthesis Workflow

The workflow involves the reaction of an ester, such as ethyl 2-methylnicotinate, with hydrazine hydrate, typically under reflux conditions to drive the reaction to completion.



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Caption: Synthesis of **2-methylnicotinohydrazide** via hydrazinolysis.

Step-by-Step Experimental Protocol

This protocol is based on established methodologies for the synthesis of nicotinic acid hydrazides.^{[4][5]}

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve ethyl 2-methylnicotinate (1.0 equivalent) in a suitable solvent such as ethanol.
- **Addition of Hydrazine:** Add hydrazine hydrate (typically a 2- to 3-fold molar excess) to the solution. The excess hydrazine ensures the complete conversion of the ester.
- **Reflux:** Heat the reaction mixture to reflux and maintain for 3-5 hours. The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).
 - **Causality Insight:** Refluxing provides the necessary activation energy for the nucleophilic attack of hydrazine on the ester's carbonyl carbon and helps to drive the equilibrium towards the product side.
- **Work-up and Isolation:** After cooling to room temperature, the solvent is typically removed under reduced pressure. The resulting solid residue is then triturated with a non-polar solvent

(e.g., diethyl ether or hexane) or recrystallized from a suitable solvent (e.g., ethanol/water mixture) to yield the pure **2-methylnicotinohydrazide** product.

- Validation: The identity and purity of the synthesized compound must be confirmed via spectroscopic methods as detailed in the following section.

Spectroscopic Characterization: A Self-Validating System

Structural confirmation of the synthesized **2-methylnicotinohydrazide** is imperative. A combination of Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy provides a self-validating system to verify the successful synthesis and purity of the compound.

¹H NMR Spectroscopy

Proton NMR is used to confirm the presence and connectivity of hydrogen atoms in the molecule. Based on analyses of closely related structures, the following key signals are expected for **2-methylnicotinohydrazide** in a suitable deuterated solvent (e.g., DMSO-d₆):

- Pyridine Ring Protons (H-4, H-5, H-6): These will appear in the aromatic region (typically δ 7.0-8.5 ppm). A key diagnostic signal is the singlet for the H-4 proton, which has been reported around δ 8.35 ppm in the parent hydrazide.^{[3][6]}
- Methyl Protons (-CH₃): A singlet corresponding to the three protons of the methyl group at the 2-position of the pyridine ring.
- Hydrazide Protons (-NH-NH₂): Two distinct, broad signals corresponding to the -NH and -NH₂ protons. These signals are exchangeable with D₂O.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule. The expected characteristic absorption bands are:

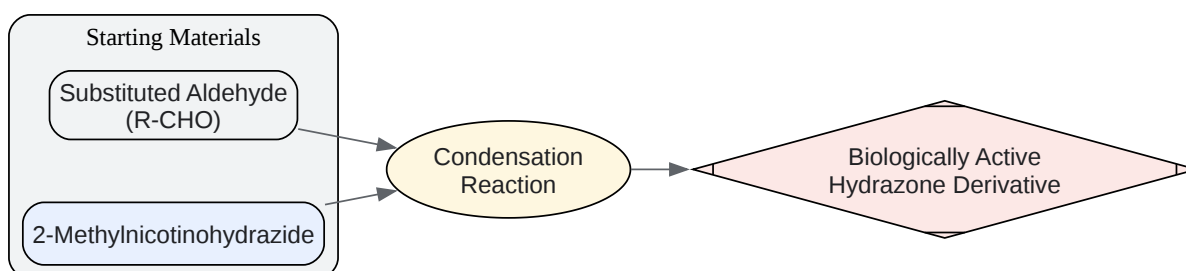
- N-H Stretching: Broad bands in the region of 3180–3420 cm⁻¹, corresponding to the NH and NH₂ groups of the hydrazide moiety.^[4]

- C=O Stretching (Amide I): A strong absorption band typically found in the range of 1635–1670 cm^{-1} , which is characteristic of the hydrazide carbonyl group.[4]
- C=N and C=C Stretching: Absorptions corresponding to the pyridine ring vibrations.

The presence of these specific NMR signals and IR bands provides definitive evidence for the formation of **2-methylnicotinohydrazide**, confirming the conversion of the ester group to the hydrazide group.

Applications in Drug Discovery and Development

The primary value of **2-methylnicotinohydrazide** lies in its role as a versatile synthetic intermediate. The hydrazide functional group is readily condensed with a wide array of aldehydes and ketones to form N-acylhydrazones, a class of compounds renowned for their diverse biological activities.



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Sources

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